

An In-depth Technical Guide to 3-Amino-2,2-dimethylpropanamide-d6

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Compound of Interest

Compound Name: 3-Amino-2,2-dimethylpropanamide-d6

Cat. No.: B587557

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological relevance of **3-Amino-2,2-dimethylpropanamide-d6**. The information is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Properties

3-Amino-2,2-dimethylpropanamide-d6 is the deuterated form of 3-Amino-2,2-dimethylpropanamide, a known metabolite of the direct renin inhibitor, Aliskiren. The incorporation of six deuterium atoms on the dimethyl groups provides a valuable tool for metabolic studies and as an internal standard in pharmacokinetic analyses.

General Information

Property	Value
Chemical Name	3-Amino-2,2-dimethylpropanamide-d6
CAS Number	1246820-97-2[1]
Molecular Formula	C ₅ H ₆ D ₆ N ₂ O[1]
Synonyms	3-AMino-2,2-di(methyl-d3)propanamide

Physical and Chemical Properties

Property	Value	Source
Molecular Weight	122.20 g/mol [1]	ChemicalBook
Appearance	White Solid	ChemicalBook
Solubility	Methanol	ChemicalBook
Melting Point	79-82°C (for non-deuterated form)	SRD Pharma[2]

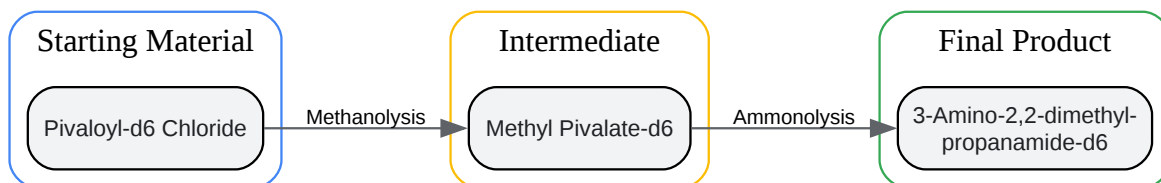
Note: Specific physical properties such as boiling point and density for the deuterated compound are not readily available in the literature. The melting point provided is for the non-deuterated analogue and should be considered as an approximation.

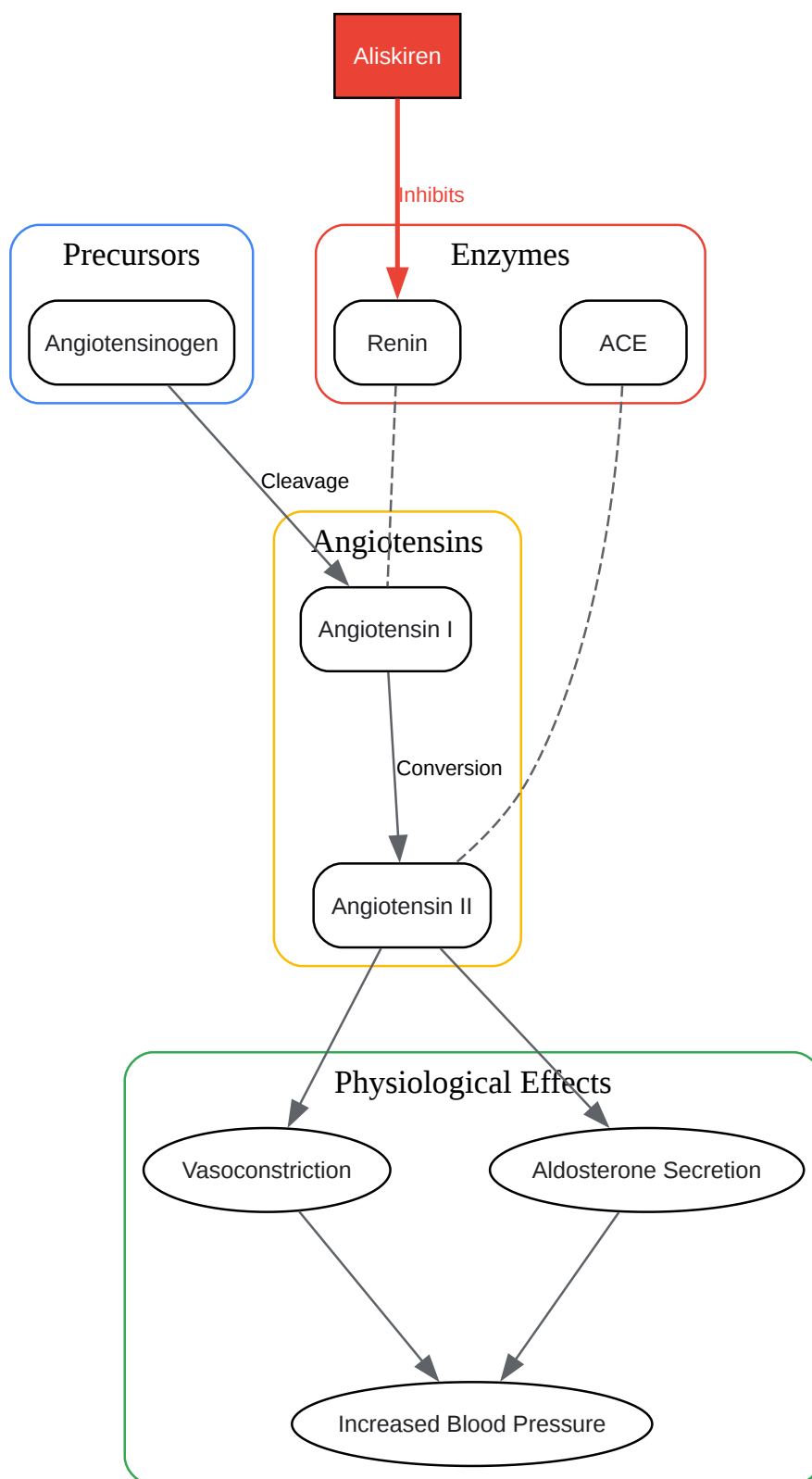
Synthesis and Manufacturing

While a specific, detailed experimental protocol for the synthesis of **3-Amino-2,2-dimethylpropanamide-d6** is not publicly available, a plausible synthetic route can be adapted from established methods for its non-deuterated counterpart. The key difference would be the use of a deuterated starting material. A general synthetic approach is outlined below.

Proposed Synthetic Pathway

A potential synthesis could involve the ammonolysis of a deuterated ester precursor. This method is advantageous due to the availability of the required starting materials and the relatively straightforward reaction conditions.





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References

- 1. 3-Amino-2,2-dimethylpropanamide-d6 | 1246820-97-2 [amp.chemicalbook.com]
- 2. 3-Amino-2,2-dimethylpropanamide [srdpharma.com]
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